

Carboxy-EG6-undecanethiol molecular weight and formula

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Compound of Interest

Compound Name: Carboxy-EG6-undecanethiol

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In-Depth Technical Guide: Carboxy-EG6undecanethiol

This guide provides an in-depth overview of the physicochemical properties of **Carboxy-EG6-undecanethiol**, a bifunctional linker commonly utilized in surface chemistry and bioconjugation applications. Its unique structure, featuring a terminal carboxylic acid, a hexa(ethylene glycol) (EG6) spacer, and a terminal thiol group, enables the formation of stable self-assembled monolayers (SAMs) on gold surfaces.

Physicochemical Data

The fundamental molecular properties of **Carboxy-EG6-undecanethiol** are summarized in the table below. This data is critical for researchers in calculating molar concentrations, reaction stoichiometries, and for analytical characterization.

Property	Value
Molecular Formula	C25H50O9S
Molecular Weight	526.72 g/mol [1]
Alternate Molecular Weight	526.73 g/mol [2][3]

Molecular Structure and Functional Groups



Carboxy-EG6-undecanethiol is an alkanethiol specifically designed for creating hydrophilic and functionalized surfaces.[4] The molecule consists of three key functional regions:

- Thiol Group (-SH): This sulfur-containing functional group exhibits a strong affinity for gold and other noble metal surfaces, facilitating the formation of a stable, covalent gold-sulfur bond. This is the anchoring point for the self-assembled monolayer.
- Undecane Chain (-(CH2)11-): A saturated eleven-carbon alkyl chain provides a robust and well-ordered packing structure for the SAM.
- Hexa(ethylene glycol) Spacer (-(OCH2CH2)6-): The six ethylene glycol repeat units render the surface hydrophilic, which is crucial for minimizing non-specific protein adsorption in biological applications.
- Carboxylic Acid Group (-COOH): The terminal carboxyl group provides a reactive site for the
 covalent immobilization of biomolecules, such as proteins, peptides, and nucleic acids,
 through standard amine coupling chemistries.

Experimental Protocols

While specific experimental conditions can vary based on the application, the formation of a **Carboxy-EG6-undecanethiol** SAM on a gold surface generally follows this protocol:

- Substrate Preparation: A gold-coated substrate (e.g., a sensor chip, coverslip, or nanoparticle) is thoroughly cleaned to remove organic and particulate contamination. This typically involves sonication in a series of solvents such as acetone, ethanol, and ultrapure water, followed by drying under a stream of nitrogen. Plasma cleaning or piranha solution treatment can also be employed for rigorous cleaning, though caution is advised with the latter.
- SAM Formation: The cleaned gold substrate is immersed in a dilute solution of Carboxy-EG6-undecanethiol (typically 1-2 mM) in a suitable solvent, such as absolute ethanol. The incubation is carried out for a sufficient duration, usually ranging from 18 to 24 hours at room temperature, to allow for the formation of a well-ordered monolayer.
- Rinsing: Following incubation, the substrate is extensively rinsed with the solvent (e.g., ethanol) to remove any non-covalently bound molecules.



- Drying: The substrate with the formed SAM is then dried under a gentle stream of inert gas, such as nitrogen.
- Activation and Coupling (Optional): For subsequent bioconjugation, the terminal carboxylic
 acid groups are typically activated using a mixture of N-hydroxysuccinimide (NHS) and 1Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) to form a reactive NHS ester. This
 activated surface is then ready for covalent coupling with amine-containing biomolecules.

Visualization of Molecular Structure

The following diagram illustrates the logical relationship of the functional components within the **Carboxy-EG6-undecanethiol** molecule.



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Functional components of Carboxy-EG6-undecanethiol.

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